

Solubility Profile of 2-Methyltetrahydrothiophen-3-one: A Technical Guide

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Compound of Interest

Compound Name: 2-Methyltetrahydrothiophen-3-one

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **2-Methyltetrahydrothiophen-3-one** in various solvents. Due to a notable lack of extensive quantitative data in publicly available literature, this document summarizes the existing information and presents detailed experimental protocols for researchers to determine solubility in their own laboratories.

Quantitative Solubility Data

The available quantitative solubility data for **2-Methyltetrahydrothiophen-3-one** is limited and presents some contradictions, particularly for its solubility in water. Qualitative assessments consistently report its solubility in non-polar solvents. The data is summarized in the table below.

Solvent	Temperature (°C)	Solubility	Data Type	Source
Water	25	76.11 g/L	Estimated	The Good Scents Company[1]
Water	Not Specified	17.5 g/L	Predicted	FooDB[2]
Water	Not Specified	Insoluble	Experimental	PubChem (JECFA)[3], The Good Scents Company[1]
Alcohol	Not Specified	Soluble	Experimental	PubChem (JECFA)[3], The Good Scents Company[1]
Fats	Not Specified	Soluble	Experimental	PubChem (JECFA)[3], The Good Scents Company[1]

Note on Water Solubility: The conflicting reports on water solubility, ranging from "insoluble" to an estimated high solubility, highlight the need for precise experimental determination. The term "insoluble" in a qualitative context may indicate low, but not zero, solubility.

Experimental Protocols for Solubility Determination

For researchers requiring precise solubility data, particularly in various organic solvents for which no quantitative data is currently available, the following established methods are recommended.

Gravimetric Method for Liquid Solutes

This method is a reliable and straightforward approach for determining the solubility of a liquid solute, like **2-Methyltetrahydrothiophen-3-one**, in a given solvent.

Materials:

- **2-Methyltetrahydrothiophen-3-one** (high purity)
- Solvent of interest (e.g., ethanol, methanol, acetone, ethyl acetate, hexane, dichloromethane, toluene)
- Analytical balance (readable to at least 0.1 mg)
- Temperature-controlled environment (e.g., water bath, incubator)
- Glass vials with airtight seals
- Volumetric flasks
- Pipettes
- Evaporating dish
- Drying oven

Procedure:

- Preparation of a Saturated Solution:
 - Add an excess amount of **2-Methyltetrahydrothiophen-3-one** to a glass vial. An excess is confirmed by the presence of a separate liquid phase of the solute after equilibration.
 - Add a known volume of the desired solvent to the vial.
 - Seal the vial tightly to prevent any evaporation of the solvent.
- Equilibration:
 - Place the vial in a temperature-controlled shaker or on a magnetic stirrer set to a constant temperature (e.g., 25 °C).
 - Agitate the mixture for a sufficient duration (typically 24-48 hours) to ensure that equilibrium is reached. Equilibrium is achieved when the concentration of the dissolved

solute remains constant over time.

- Separation of the Saturated Solution:
 - After equilibration, cease agitation and allow the vial to stand undisturbed for at least 2 hours to allow for complete phase separation.
 - Carefully withdraw a known volume of the supernatant (the clear, saturated solvent phase) using a pipette.
- Gravimetric Analysis:
 - Transfer the collected saturated solution to a pre-weighed evaporating dish.
 - Weigh the evaporating dish with the saturated solution to determine the total mass of the solution.
 - Carefully evaporate the solvent in a drying oven set to a temperature below the boiling point of **2-Methyltetrahydrothiophen-3-one** but sufficient to evaporate the solvent.
 - Once the solvent has completely evaporated, cool the dish in a desiccator and weigh it.
 - Repeat the drying and weighing process until a constant weight is achieved.
- Calculation of Solubility:
 - The mass of the dissolved **2-Methyltetrahydrothiophen-3-one** is the final weight of the evaporating dish with the residue minus the initial weight of the empty dish.
 - The mass of the solvent is the total mass of the saturated solution minus the mass of the dissolved **2-Methyltetrahydrothiophen-3-one**.
 - Solubility can then be expressed in various units, such as g/100g of solvent or g/L of solvent.

Shake-Flask Method with Instrumental Analysis

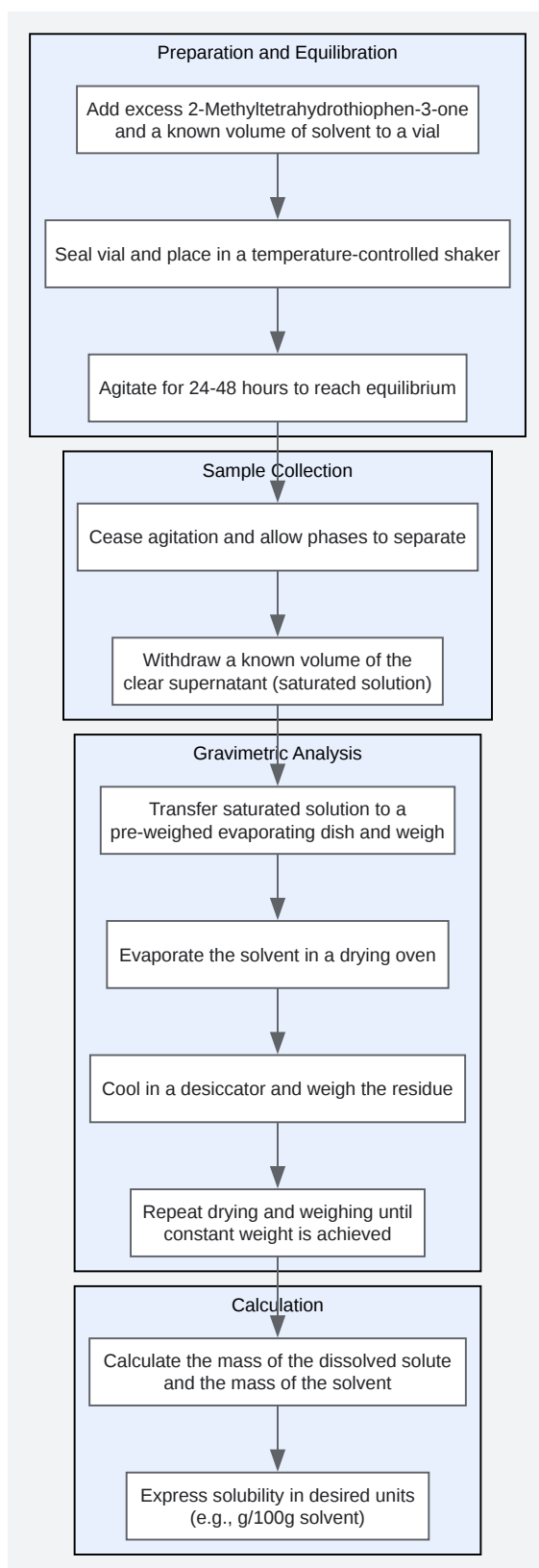
For a higher throughput and potentially more sensitive analysis, the shake-flask method followed by instrumental analysis is recommended.

Procedure:

- Preparation of Saturated Solution and Equilibration: Follow steps 1 and 2 as described in the gravimetric method.
- Sample Preparation:
 - After equilibration and phase separation, carefully withdraw an aliquot of the clear, saturated supernatant.
 - Dilute the aliquot with a known volume of the pure solvent to bring the concentration of **2-Methyltetrahydrothiophen-3-one** within the linear range of the analytical instrument.
- Instrumental Analysis:
 - Analyze the diluted sample using a suitable analytical technique, such as:
 - UV-Vis Spectroscopy: If **2-Methyltetrahydrothiophen-3-one** has a chromophore, a calibration curve of absorbance versus concentration can be prepared.
 - Gas Chromatography (GC) or High-Performance Liquid Chromatography (HPLC): A calibration curve of peak area versus concentration can be established.
- Calculation of Solubility:
 - Determine the concentration of the diluted sample from the calibration curve.
 - Calculate the concentration of the original saturated solution by accounting for the dilution factor. This concentration represents the solubility.

Visualized Experimental Workflow

The following diagram illustrates the logical workflow for the gravimetric determination of solubility.



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Gravimetric method workflow for solubility determination.

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